

Starting materials for 5-Methoxy-2-methylindoline synthesis

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Compound of Interest

Compound Name: 5-Methoxy-2-methylindoline

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Synthesis of 5-Methoxy-2-methylindoline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the primary synthesis routes for **5-Methoxy-2-methylindoline**, a key intermediate in pharmaceutical research and development. The synthesis is predominantly approached as a two-step process: the formation of 5-methoxy-2-methylindole, followed by its reduction to the target indoline. This document provides a comprehensive overview of the starting materials, experimental protocols, and quantitative data associated with these transformations.

I. Synthesis of the Intermediate: 5-Methoxy-2-methylindole

The most common and high-yielding method for the synthesis of 5-methoxy-2-methylindole is the Fischer indole synthesis, utilizing p-anisidine and hydroxyacetone as starting materials.

Starting Materials and Reaction Parameters

The following table summarizes the reactants, reagents, and conditions for the synthesis of 5-methoxy-2-methylindole.

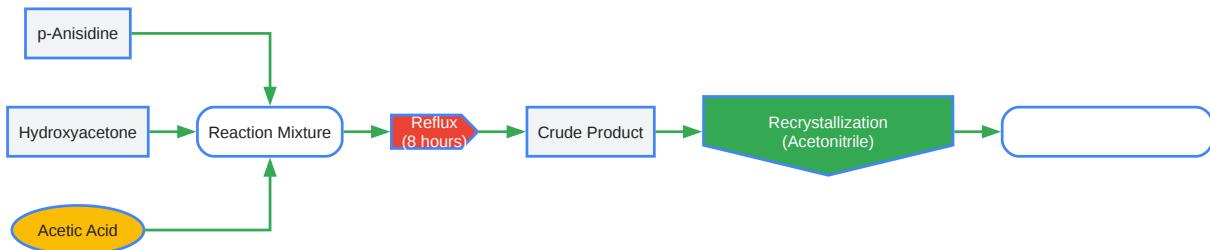
Reactant/Reagent	Molecular Formula	Amount	Role
p-Anisidine	C ₇ H ₉ NO	4.2 kg	Starting Material
Hydroxyacetone	C ₃ H ₆ O ₂	2.9 kg	Starting Material
Acetic Acid	C ₂ H ₄ O ₂	25 kg	Solvent and Catalyst

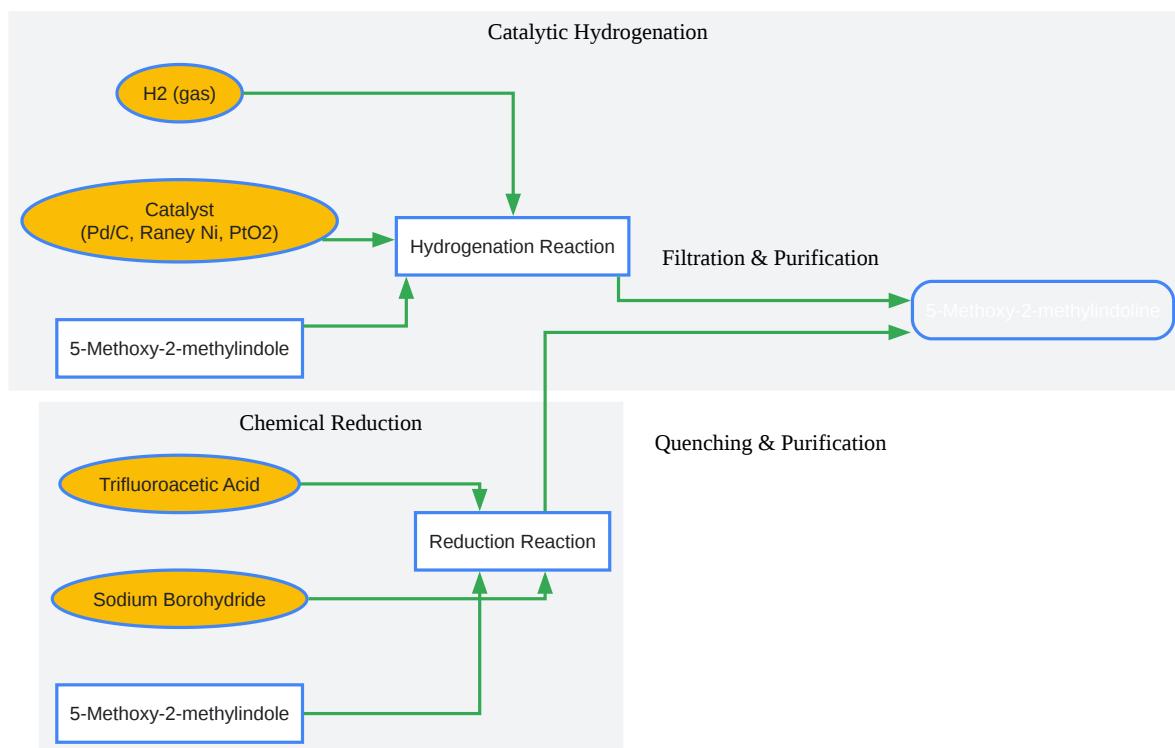
Reaction Condition	Value
Temperature	Reflux
Reaction Time	8 hours
Reported Yield	94% [1]

Experimental Protocol: Fischer Indole Synthesis of 5-Methoxy-2-methylindole[1]

- To a 50L glass reactor, add p-methoxyaniline (4.2 kg), hydroxyacetone (2.9 kg), and acetic acid (25 kg) at room temperature with stirring.
- Ensure the components are well-mixed.
- Heat the reaction mixture to reflux.
- Maintain the reflux for 8 hours to complete the reaction.
- After the reaction is complete, allow the mixture to cool.
- Distill the reaction solution under reduced pressure to recover the acetic acid.
- The resulting residue is then recrystallized from acetonitrile.
- The purified solid is dried in a vacuum oven to yield 5.2 kg of off-white 5-methoxy-2-methylindole solid.

Synthesis Workflow: 5-Methoxy-2-methylindole



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References

- 1. 5-METHOXY-2-METHYLINDOLE synthesis - chemicalbook [chemicalbook.com]
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